

3-Methyl-3-octanol chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyl-3-octanol

Cat. No.: B1583038

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of **3-Methyl-3-octanol**

Introduction

3-Methyl-3-octanol (systematically named 3-methyloctan-3-ol) is a tertiary alcohol with the chemical formula $C_9H_{20}O$.^{[1][2]} It is a chiral compound that exists as a clear, colorless liquid at standard conditions.^[1] This molecule is noted for its application as a flavoring agent in the food industry, particularly for its contribution to the flavor of roast beef.^[1] It is also produced biochemically by the fungus *Antrodia camphorata*.^[1] This guide provides a comprehensive overview of its chemical and physical properties, spectroscopic data, a plausible experimental protocol for its synthesis, and relevant safety information, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **3-Methyl-3-octanol** are summarized below. These properties are crucial for its handling, application, and analysis in a laboratory setting.

General Properties and Identifiers

A consistent and accurate identification of a chemical compound is paramount in research and development. The following table provides the key identifiers for **3-Methyl-3-octanol**.

Property	Value	Reference
IUPAC Name	3-methyloctan-3-ol	[1][2]
Synonyms	Amylethylmethylcarbinol, 2-Ethyl-2-heptanol, Aprot 161	[2][3]
Molecular Formula	C9H20O	[2][4][5]
Molecular Weight	144.25 g/mol	[4][6]
CAS Number	5340-36-3	[2][4]
EC Number	226-276-4	[4][5]
InChI	1S/C9H20O/c1-4-6-7-8-9(3,10)5-2/h10H,4-8H2,1-3H3	[1][4]
InChIKey	JEWXYDDSLPIBBO-UHFFFAOYSA-N	[1][2][4]
Canonical SMILES	<chem>CCCCC(C)(CC)O</chem>	[1][5]

Physical Properties

The physical state and behavior of **3-Methyl-3-octanol** under various conditions are detailed in the table below.

Property	Value	Reference
Appearance	Clear colorless liquid	[1]
Boiling Point	127 °C (at 760 mm Hg)	[4][7][8]
Density	0.822 g/mL at 25 °C	[4][7][8]
Refractive Index (n _{20/D})	1.433	[4][7][8]
Flash Point	73.0 °C (163.0 °F)	[7][9]
Vapor Pressure	0.217 mmHg at 25 °C (estimated)	[9]
Solubility	Soluble in alcohol; Water solubility: 495 mg/L at 25 °C (estimated)	[9]
pKa	15.51 ± 0.29 (Predicted)	[5]
logP (o/w)	3.132 (estimated)	[9]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and confirmation of **3-Methyl-3-octanol**. The following data are available through various spectral databases.

Spectroscopy Type	Availability / Reference
¹³ C NMR	Spectra available from Wiley's KnowItAll NMR Spectral Library.[3]
Infrared (IR)	ATR-IR and Vapor Phase IR spectra are available.[3][10] The IR spectrum shows a characteristic OH stretching band.[11]
Mass Spectrometry (MS)	Electron Ionization (EI) mass spectra are available from the NIST/EPA/NIH Mass Spectral Library.[2][3]
Raman	Raman spectra are available.[3]

Experimental Protocols

While specific synthesis protocols for **3-Methyl-3-octanol** are not extensively detailed in the immediate literature, a standard and reliable method for its preparation is the Grignard reaction. This approach is fundamental in organic chemistry for creating carbon-carbon bonds and synthesizing tertiary alcohols.

Proposed Synthesis of 3-Methyl-3-octanol via Grignard Reaction

This protocol describes the synthesis of **3-Methyl-3-octanol** by reacting 2-heptanone with ethylmagnesium bromide.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether
- Ethyl bromide
- 2-Heptanone
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Iodine crystal (as initiator)

Procedure:

- Grignard Reagent Preparation:
 - In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings.
 - Add a small crystal of iodine to activate the magnesium surface.

- Add a solution of ethyl bromide in anhydrous diethyl ether dropwise from the funnel to initiate the reaction. The disappearance of the iodine color and gentle refluxing indicates the start of the reaction.
- Once initiated, add the remaining ethyl bromide solution at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30 minutes to ensure the complete formation of the ethylmagnesium bromide reagent.
- Reaction with Ketone:
 - Cool the Grignard reagent solution to 0 °C using an ice bath.
 - Add a solution of 2-heptanone in anhydrous diethyl ether dropwise from the dropping funnel with vigorous stirring.
- Workup:
 - After the addition of 2-heptanone is complete, allow the mixture to stir at room temperature for 30 minutes.
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride to the flask.
 - Separate the organic layer. Extract the aqueous layer with diethyl ether.
 - Combine all organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Purification:
 - Filter the solution to remove the drying agent.
 - Remove the diethyl ether solvent using a rotary evaporator.
 - Purify the crude **3-Methyl-3-octanol** product by vacuum distillation.

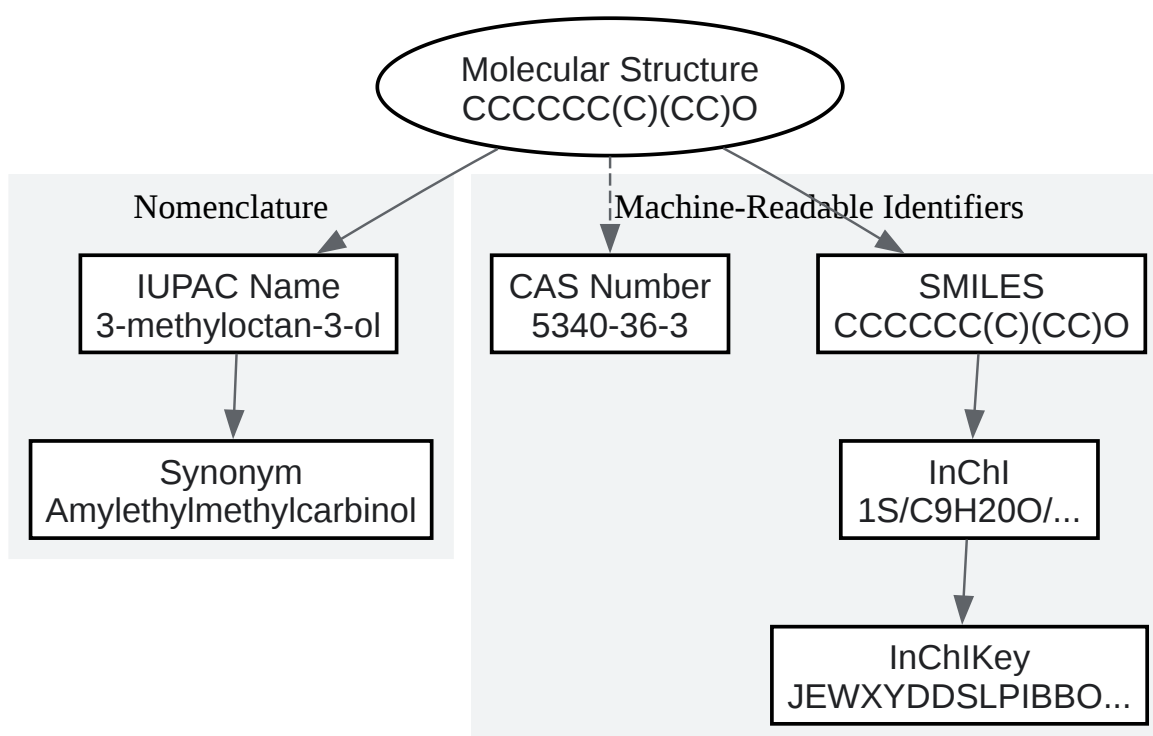


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **3-Methyl-3-octanol**.

Structure and Identifier Relationships

The various names and codes used to identify **3-Methyl-3-octanol** are all derived from its unique molecular structure. The diagram below illustrates these relationships.



[Click to download full resolution via product page](#)

Caption: Relationship between molecular structure and identifiers.

Safety and Handling

3-Methyl-3-octanol is considered a hazardous chemical and requires appropriate safety precautions in the laboratory.

Hazard Classification:

- GHS Classification: Flammable liquids (Category 4), Skin irritation (Category 2), Eye irritation (Category 2A), Specific target organ toxicity — single exposure (Category 3), Respiratory system.[\[12\]](#)
- Signal Word: Warning.[\[12\]](#)
- Hazard Statements: Combustible liquid.[\[12\]](#) Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.[\[12\]](#)
- Risk Phrases (EU): R36/37/38 - Irritating to eyes, respiratory system, and skin.[\[5\]](#)[\[9\]](#)

Precautionary Measures:

- Prevention: Keep away from heat, sparks, open flames, and hot surfaces.[\[12\]](#) Wash hands and any exposed skin thoroughly after handling.[\[12\]](#) Wear protective gloves, clothing, and eye/face protection.[\[12\]](#) Avoid breathing vapors or mist.[\[12\]](#) Use only in a well-ventilated area.[\[12\]](#)
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[12\]](#)
 - Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice.[\[12\]](#)
 - Inhalation: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[\[12\]](#)
- Storage: Store in a well-ventilated place. Keep the container tightly closed and cool.[\[12\]](#)

Toxicity Data:

Test	Route	Species	Dose	Reference
LD50	Oral	Rat	3400 mg/kg	[7]
LD50	Skin	Rabbit	>5 g/kg	[7]

| Irritation | Skin | Rabbit | Skin irritant |[7] |

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Methyl-3-octanol - Wikipedia [en.wikipedia.org]
- 2. 3-Octanol, 3-methyl- [webbook.nist.gov]
- 3. spectrabase.com [spectrabase.com]
- 4. 3-Methyl-3-octanol 99 5340-36-3 [sigmaaldrich.com]
- 5. Page loading... [wap.guidechem.com]
- 6. (3S)-3-methyloctan-3-ol | C₉H₂₀O | CID 6999844 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 3-Octanol, 3-methyl- | CAS#:5340-36-3 | Chemsrce [chemsrc.com]
- 8. 3-METHYL-3-OCTANOL | 5340-36-3 [chemicalbook.com]
- 9. 3-methyl-3-octanol, 5340-36-3 [thegoodscentscompany.com]
- 10. 3-Octanol, 3-methyl- [webbook.nist.gov]
- 11. researchgate.net [researchgate.net]
- 12. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [3-Methyl-3-octanol chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583038#3-methyl-3-octanol-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com